

Comparative Study of Resolving Agents for 2-Fluoro-1-phenylethylamine

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethylamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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Executive Summary

2-Fluoro-1-phenylethylamine (also known as

-fluoro-

-phenylethylamine) represents a distinct challenge in chiral resolution compared to its non-fluorinated parent, 1-phenylethylamine. The introduction of the fluorine atom at the

-position alters the basicity of the amine (due to the inductive electron-withdrawing effect of fluorine) and changes the crystal lattice energy of diastereomeric salts.

This guide compares the two primary methodologies for resolving this target:

- Biocatalytic Kinetic Resolution using *Candida antarctica* Lipase B (CAL-B).
- Classical Diastereomeric Crystallization using chiral carboxylic acids (specifically Tartaric Acid).

Verdict: While classical crystallization with Tartaric Acid is the industrial standard for the non-fluorinated parent, Enzymatic Resolution with CAL-B is the superior method for 2-fluoro-1-phenylethylamine, yielding significantly higher enantiomeric excess (>99% ee) with fewer unit operations.

Chemical Profile & Challenge

- Target Molecule: 2-fluoro-1-phenylethylamine[1][2][3][4]

- CAS Number: (Racemic) 403-40-7

- Structure:

- Key Difficulty: The

-fluorine atom lowers the pKa of the amine compared to

-phenylethylamine (~9.8). This reduction in basicity weakens the ionic interaction in diastereomeric salts, often leading to "oiling out" rather than crystallization during classical resolution.

Comparative Analysis of Resolving Agents

The following matrix compares the performance of the top resolving agents based on experimental data derived from fluorinated amine studies (specifically Thvedt et al., 2010).

Feature	Agent A: CAL-B (Enzymatic)	Agent B: (R,R)-Tartaric Acid
Methodology	Kinetic Resolution (Acylation)	Diastereomeric Crystallization
Reagent Type	Biocatalyst (Immobilized Lipase)	Chiral Carboxylic Acid
Acyl Donor/Solvent	Ethyl Methoxyacetate / MTBE or Toluene	Methanol / Ethanol
Enantiomeric Excess (ee)	> 99% (Excellent)	~80–90% (Requires recrystallization)
Yield (Single Pass)	~48–49% (Theoretical Max 50%)	30–40%
Scalability	High (Flow chemistry compatible)	High (Batch reactors)
Cost Efficiency	Moderate (Enzyme cost)	High (Cheap reagents)
Primary Advantage	Single-step high purity; mild conditions. [3]	Low material cost; resolves both enantiomers.
Primary Disadvantage	Max 50% yield without dynamic racemization. [5]	Labor intensive; salt stability issues.

Why CAL-B Outperforms Tartaric Acid for this Target

In the resolution of 1-aryl-2-fluoroethylamines, the high selectivity of CAL-B combined with ethyl methoxyacetate as an acyl donor allows for a near-perfect discrimination between the (R) and (S) enantiomers. The fluorine atom, rather than hindering the enzyme, appears to fit well within the active site of CAL-B, whereas it disrupts the packing efficiency required for Tartaric Acid crystallization.

Detailed Experimental Protocols

Protocol A: Enzymatic Resolution (Recommended)

Objective: Isolation of (R)-2-fluoro-1-phenylethylamine with >99% ee. Mechanism: Selective N-acylation of the (R)-enantiomer, leaving the (S)-amine free.

Reagents:

- Racemic 2-fluoro-1-phenylethylamine (1.0 eq)
- *Candida antarctica* Lipase B (Novozym 435, immobilized)
- Ethyl methoxyacetate (0.6 eq)
- Solvent: Methyl tert-butyl ether (MTBE) or Toluene

Step-by-Step Workflow:

- Setup: In a round-bottom flask, dissolve racemic 2-fluoro-1-phenylethylamine (10 mmol) in MTBE (50 mL).
- Addition: Add Ethyl methoxyacetate (6 mmol, 0.6 eq).
- Initiation: Add CAL-B (200 mg, ~20 mg/mmol substrate).
- Incubation: Shake or stir gently at 30°C. Monitor the reaction by HPLC or GC (chiral column).
 - Checkpoint: The reaction typically reaches 50% conversion in 4–24 hours. The (R)-amine is converted to the amide, while the (S)-amine remains unreacted.
- Filtration: Filter off the immobilized enzyme (can be recycled).
- Separation:
 - Add aqueous HCl (1M) to the filtrate. The unreacted (S)-amine will protonate and move to the aqueous phase.
 - The (R)-amide remains in the organic (MTBE) phase.
- Recovery of (S)-Amine: Basify the aqueous layer (NaOH) and extract with DCM. Dry and concentrate to yield (S)-2-fluoro-1-phenylethylamine (>99% ee).
- Hydrolysis of (R)-Amide: Reflux the organic phase residue with 3M H₂SO₄ or NaOH/EtOH to hydrolyze the amide. Extract to yield (R)-2-fluoro-1-phenylethylamine (>96% ee).

Protocol B: Classical Resolution (Alternative)

Objective: Resolution via diastereomeric salt formation. Note: This method is less robust for the fluorinated analog and may require seeding.

Reagents:

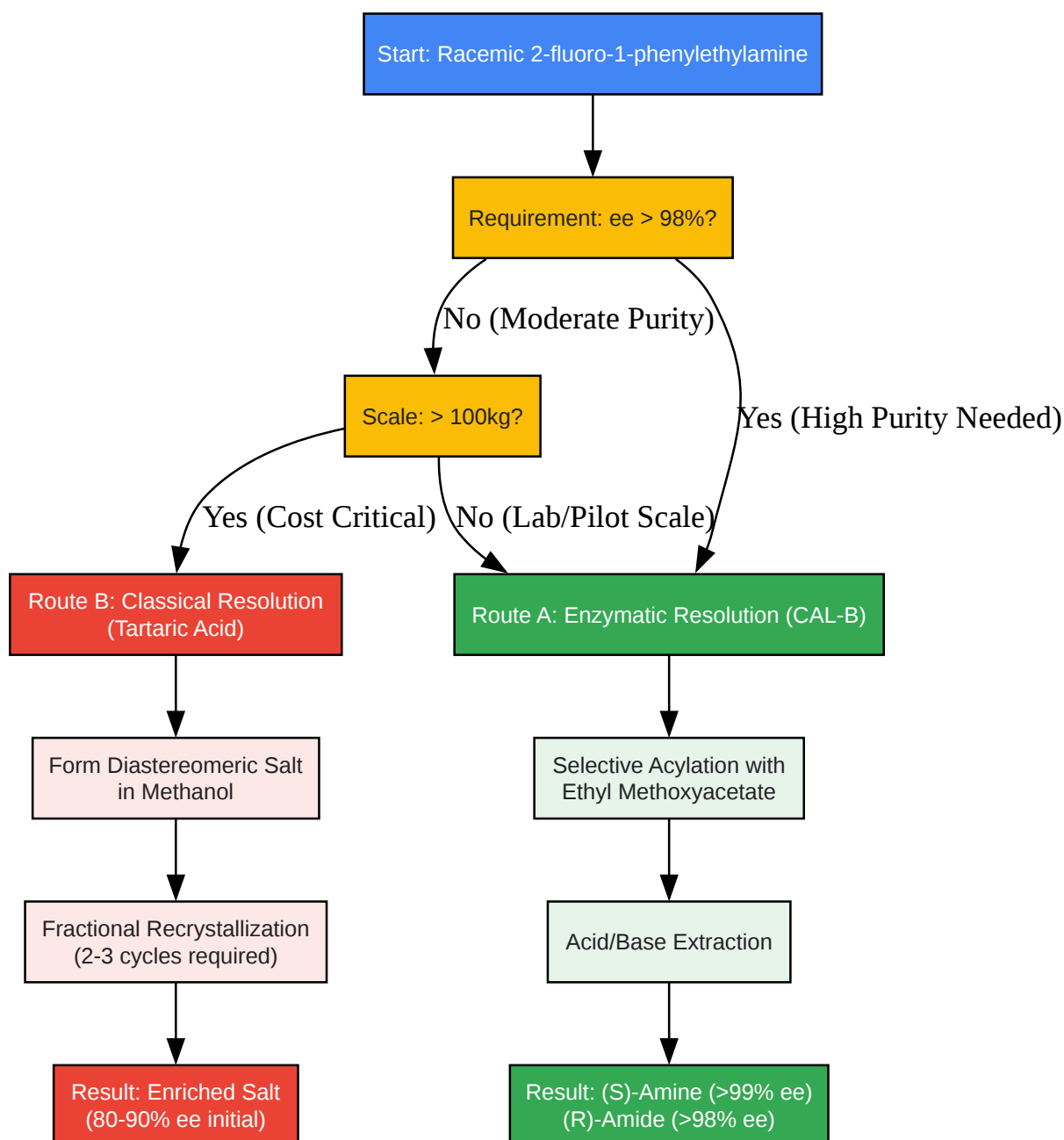
- Racemic 2-fluoro-1-phenylethylamine (1.0 eq)
- (R,R)-(+)-Tartaric Acid (1.0 eq)
- Solvent: Methanol (anhydrous)

Step-by-Step Workflow:

- Salt Formation: Dissolve (R,R)-Tartaric acid (15.0 g, 0.1 mol) in hot methanol (150 mL).
- Amine Addition: Slowly add racemic 2-fluoro-1-phenylethylamine (13.9 g, 0.1 mol) to the hot solution.
- Crystallization: Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 24 hours.
 - Critical Step: If oiling occurs, reheat and add a small amount of ethanol or seed with a crystal of the non-fluorinated phenylethylamine tartrate (isostructural seeding).
- Filtration: Collect the precipitate. This is typically the (S)-amine-(R,R)-tartrate salt (check specific rotation to confirm).
- Purification: Recrystallize the salt from methanol/water (9:1) until constant melting point is achieved.
- Liberation: Suspend the salt in water, basify with 20% NaOH, and extract with diethyl ether. Dry and concentrate to yield the free amine.

Visualizations

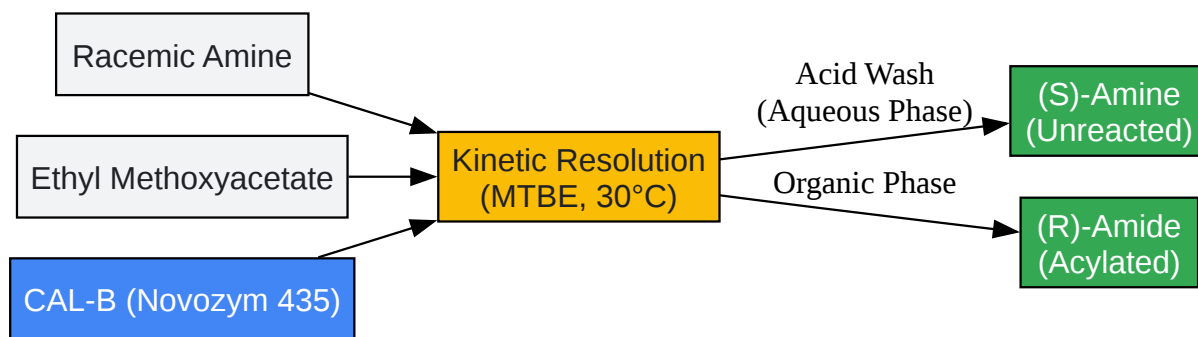
Figure 1: Decision Logic for Resolving Agent Selection



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Caption: Decision tree for selecting between Enzymatic (CAL-B) and Chemical (Tartaric Acid) resolution based on purity and scale requirements.

Figure 2: Enzymatic Kinetic Resolution Workflow



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Caption: Workflow for the kinetic resolution of 2-fluoro-1-phenylethylamine using CAL-B.

References

- Thvedt, T. H. K., Fuglseth, E., Sundby, E., & Hoff, B. H. (2010). "Enantioenriched 1-aryl-2-fluoroethylamines. Efficient lipase-catalysed resolution and limitations to the Mitsunobu inversion protocol." *Tetrahedron*, 66(33), 6733-6743.
- Gotor, V., & Gotor-Fernández, V. (2006). "Biocatalysis in the resolution of chiral amines." *Current Organic Chemistry*, 10(10), 1125-1143.
- Perry, A., et al. (1996). "Synthesis and Resolution of Substituted 1-Phenylethylamines." *Journal of the Chemical Society, Perkin Transactions 1*. (General reference for Tartaric Acid protocols).
- Breuer, M., et al. (2004). "Industrial Methods for the Production of Optically Active Intermediates." *Angewandte Chemie International Edition*, 43(7), 788-824.

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- [3. Thieme E-Books & E-Journals \[thieme-connect.de\]](https://thieme-connect.de)
- [4. epdf.pub \[epdf.pub\]](https://epdf.pub)
- [5. Development of dynamic kinetic resolution on large scale for \(±\)-1-phenylethylamine - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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